

# physicochemical properties of sodium lactate solutions

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## Compound of Interest

Compound Name: Sodium lactate

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An In-depth Technical Guide on the Physicochemical Properties of **Sodium Lactate** Solutions  
For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **sodium lactate** solutions. It includes quantitative data, detailed experimental protocols for property determination, and logical workflow diagrams to support research and development activities. **Sodium lactate** ( $\text{NaC}_3\text{H}_5\text{O}_3$ ) is the sodium salt of lactic acid, widely utilized in the pharmaceutical, food, and cosmetic industries for its properties as a pH regulator, humectant, and electrolyte replenisher.<sup>[1][2]</sup>

## Core Physicochemical Properties

The fundamental properties of **sodium lactate** solutions are summarized below. It is important to note that many of these properties are dependent on the concentration of the solution. Commercial **sodium lactate** is often supplied as a 60% aqueous solution.

Table 1: Summary of General Physicochemical Properties of **Sodium Lactate**

Property	Value	Notes
Molecular Formula	C <sub>3</sub> H <sub>5</sub> NaO <sub>3</sub>	
Molecular Weight	112.06 g/mol	[3][4]
Appearance	Clear, colorless, slightly viscous/syrupy liquid	[3][5][6]
Odor	Odorless or a slight, characteristic odor	[3][6]
Taste	Mild saline taste	
Density	~1.33 g/mL	[6][7] (Likely for a 60% w/w solution)
Boiling Point	~110°C	[6][7]
Melting Point	~17°C	[6][7]
Refractive Index	1.422 - 1.425	[6][7][8] (Likely for a 60% w/w solution)
Solubility	Miscible with water and ethanol (95%)	[5][6][7]
Hygroscopicity	Hygroscopic	[2][6]

## pH of Aqueous Solutions

The pH of **sodium lactate** solutions is a critical parameter, particularly in formulations where pH control is essential. The pH varies significantly with concentration.

Table 2: pH of **Sodium Lactate** Solutions at Various Concentrations (T = 25°C)

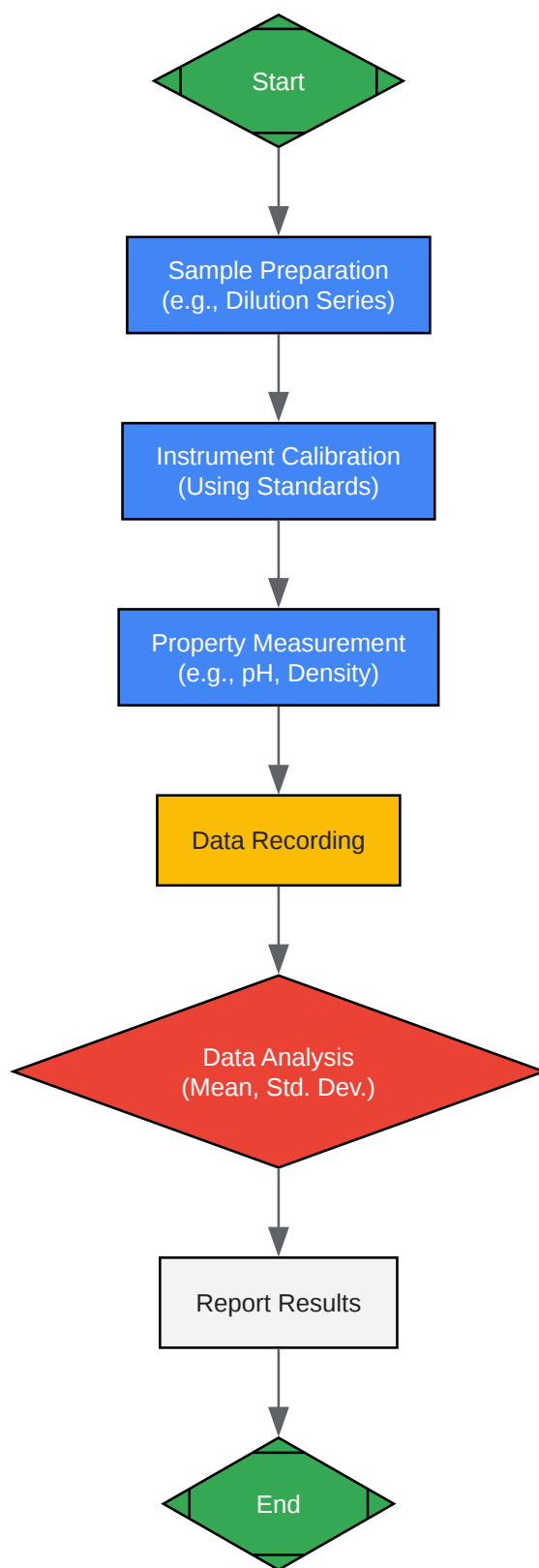
Concentration	pH Value	Reference
1 mM	7.48	[8]
10 mM	7.85	[8]
100 mM	8.30	[8]
1/6 Molar (~167 mM)	6.0 - 7.3	[9]
1000 mM (1 M)	8.61	[8]
20% (w/w) Aqueous Solution	6.5 - 7.5	[3]
General Use Solution	5.0 - 9.0	[5][10]

## Experimental Protocols for Property Determination

Accurate determination of physicochemical properties requires standardized experimental protocols. The following sections detail the methodologies for measuring the key properties of **sodium lactate** solutions.

## Diagram of Experimental Workflow

The following diagram illustrates a generalized workflow for the experimental determination of a physicochemical property.



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Caption: General workflow for determining a physicochemical property.

## pH Measurement (Potentiometric Method)

Principle: This method uses a pH meter, which measures the voltage difference between a pH-responsive glass electrode and a stable reference electrode when immersed in the solution. This potential difference is directly proportional to the hydrogen ion activity, and thus the pH. [\[11\]](#)[\[12\]](#)

Protocol:

- Calibration: Calibrate the pH meter using at least two standard buffer solutions with known pH values (e.g., pH 4.01, 7.00, and 10.01). The calibration buffers should bracket the expected pH of the **sodium lactate** sample.
- Sample Preparation: Prepare the **sodium lactate** solution of the desired concentration using deionized or distilled water.
- Measurement:
  - Rinse the electrode with deionized water and gently blot it dry with a lint-free wipe.
  - Immerse the electrode into the sample solution, ensuring the electrode bulb is fully covered.
  - Allow the reading to stabilize. This may take a minute or two.
  - Record the pH value and the temperature of the solution.
- Cleaning: After measurement, thoroughly rinse the electrode with deionized water and store it in the appropriate storage solution.[\[13\]](#)

## Density Measurement (Pycnometer Method)

Principle: A pycnometer is a glass flask with a precisely known volume. By weighing the pycnometer empty, filled with the sample liquid, and filled with a reference liquid (usually water), the density of the sample can be determined with high accuracy.[\[14\]](#)[\[15\]](#)

Protocol:

- Preparation: Clean and thoroughly dry the pycnometer and its stopper.
- Mass of Empty Pycnometer: Weigh the empty, dry pycnometer on an analytical balance and record its mass ( $m_1$ ).
- Mass of Pycnometer with Sample: Fill the pycnometer with the **sodium lactate** solution, taking care to avoid air bubbles. Insert the stopper, allowing excess liquid to exit through the capillary. Wipe the outside dry and weigh it. Record this mass ( $m_2$ ).
- Mass of Pycnometer with Water: Empty and clean the pycnometer. Fill it with distilled water and weigh it as in the previous step. Record this mass ( $m_3$ ).
- Calculation:
  - Mass of the sample =  $m_2 - m_1$
  - Mass of water =  $m_3 - m_1$
  - Volume of the pycnometer = (Mass of water) / (Density of water at the measurement temperature)
  - Density of the sample = (Mass of the sample) / (Volume of the pycnometer)

## Viscosity Measurement (Rotational Viscometer Method)

Principle: A rotational viscometer measures the torque required to rotate a spindle immersed in the fluid at a constant speed. The fluid's resistance to this rotation (shear stress) is proportional to its dynamic viscosity.<sup>[16][17]</sup>

Protocol:

- Instrument Setup: Select an appropriate spindle and rotational speed based on the expected viscosity of the **sodium lactate** solution.
- Sample Preparation: Place the **sodium lactate** solution in a beaker or sample container, ensuring the volume is sufficient to immerse the spindle to the marked level.

- Temperature Control: Allow the sample to equilibrate to the desired measurement temperature using a water bath.
- Measurement:
  - Lower the spindle into the center of the sample.
  - Start the motor and allow the reading to stabilize.
  - Record the viscosity reading (often in centipoise, cP) and the torque percentage (ideally between 10% and 90%).
- Data Reporting: Report the viscosity value along with the spindle type, rotational speed, and temperature.[\[16\]](#)

## Water Activity ( $a_w$ ) Measurement (Chilled-Mirror Dew Point Method)

Principle: Water activity is the ratio of the vapor pressure of water in a material to the vapor pressure of pure water at the same temperature.[\[18\]](#) The chilled-mirror dew point method determines the dew point temperature of the air in equilibrium with the sample. This temperature is directly related to the water vapor pressure, allowing for a precise calculation of  $a_w$ .[\[19\]](#)

Protocol:

- Instrument Calibration: Verify the instrument's calibration using certified salt standards (e.g., saturated NaCl solution with  $a_w = 0.753$ ).
- Sample Preparation: Place the **sodium lactate** solution in a disposable sample cup, filling it no more than halfway to avoid contaminating the sensor.
- Equilibration: Seal the sample cup inside the instrument's measurement chamber.
- Measurement: Initiate the measurement cycle. The instrument will automatically cool a small mirror until its sensor detects the formation of dew.

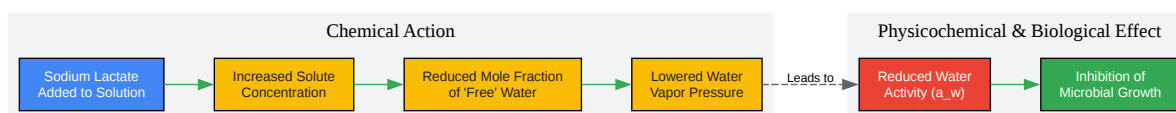
- **Data Recording:** The instrument calculates and displays the water activity ( $a_w$ ) and the sample temperature once vapor pressure equilibrium is reached.

## Functional Properties: Water Activity Reduction

One of the key functional properties of **sodium lactate** is its ability to lower the water activity of a solution. This is crucial in the food industry for inhibiting microbial growth and in cosmetics for its humectant properties.[20][21]

## Diagram of Water Activity Reduction Mechanism

The following diagram illustrates how **sodium lactate** lowers water activity, leading to an antimicrobial effect.



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Caption: Logical pathway of **sodium lactate**'s effect on water activity.

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